

# Application Notes and Protocols for Labeling of Extracellular Vesicles with Cy5-DBCO

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## Compound of Interest

Compound Name: Cy5-DBCO

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This document provides detailed protocols and application notes for the fluorescent labeling of extracellular vesicles (EVs) using **Cy5-DBCO** via copper-free click chemistry. This method offers a robust and specific approach for tracking and quantifying EVs in various research and therapeutic development applications.

## Introduction

Extracellular vesicles are cell-derived nanoparticles that play a crucial role in intercellular communication by transferring bioactive molecules such as proteins, lipids, and nucleic acids. [1][2][3] The ability to accurately track and quantify EVs is essential for understanding their biological functions and for the development of EV-based diagnostics and therapeutics.

Labeling EVs with fluorescent dyes is a common strategy for their visualization and tracking. [4][5] Traditional methods often involve lipophilic dyes that intercalate into the lipid bilayer of EVs. However, these dyes can sometimes lead to the formation of aggregates or transfer to other cells, resulting in potential artifacts.

An alternative and highly specific method is the use of bioorthogonal click chemistry. This approach involves a two-step process:

- **Metabolic Labeling:** Cells are cultured with an unnatural sugar modified with an azide group (e.g., tetra-acetylated N-azidoacetyl-D-mannosamine, Ac4ManNAz). This azido-sugar is

metabolized by the cells and incorporated into the glycans on the surface of secreted EVs.

- **Click Chemistry Reaction:** The azide-modified EVs are then reacted with a dibenzocyclooctyne (DBCO)-conjugated fluorescent dye, such as **Cy5-DBCO**. This reaction, known as strain-promoted azide-alkyne cycloaddition (SPAAC), is highly specific, occurs under mild conditions without the need for a copper catalyst, and forms a stable covalent bond.

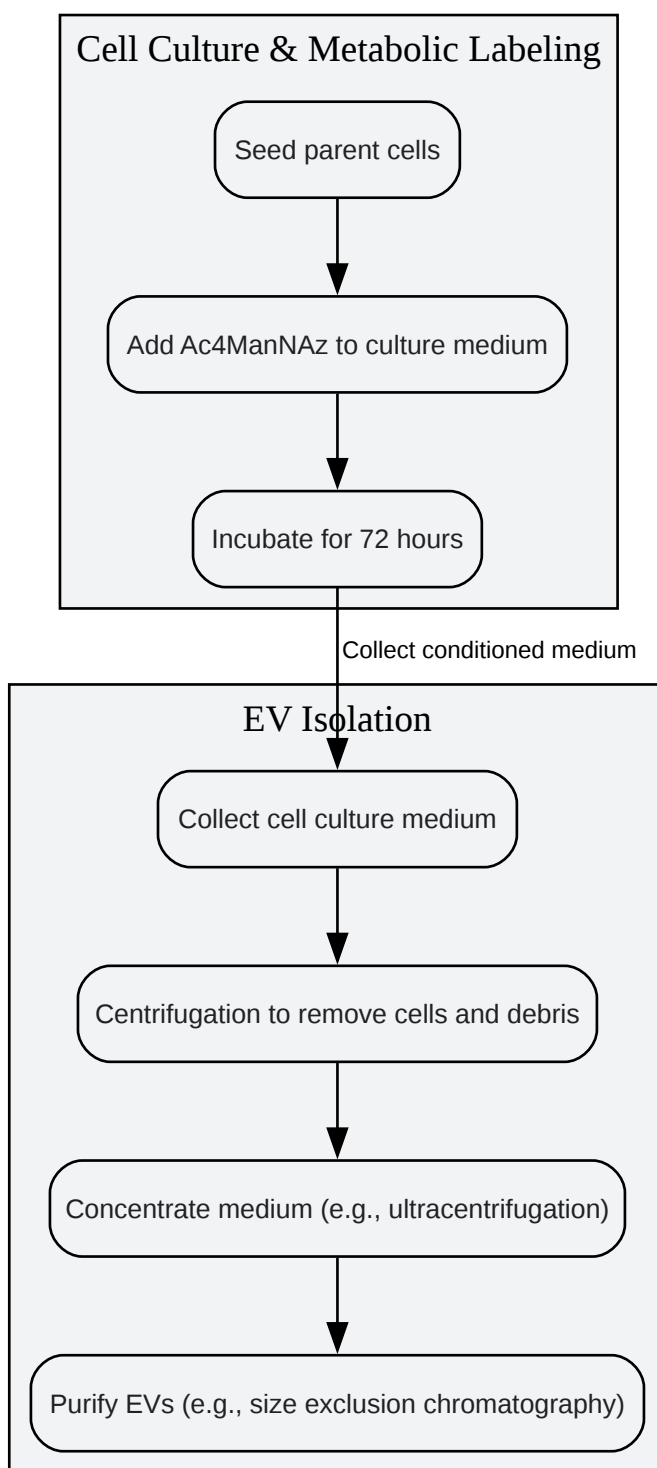
This application note provides a detailed protocol for labeling EVs with **Cy5-DBCO**, along with quantitative data and troubleshooting guidelines.

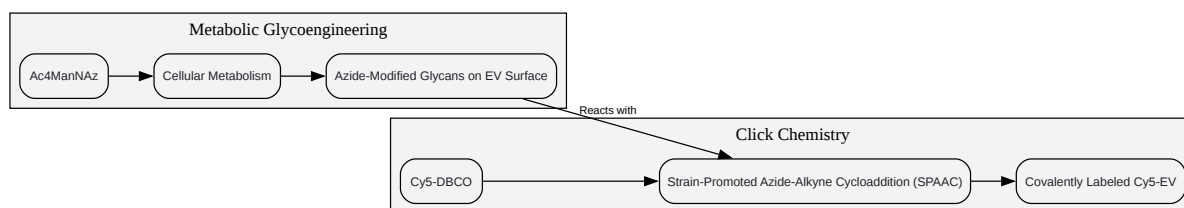
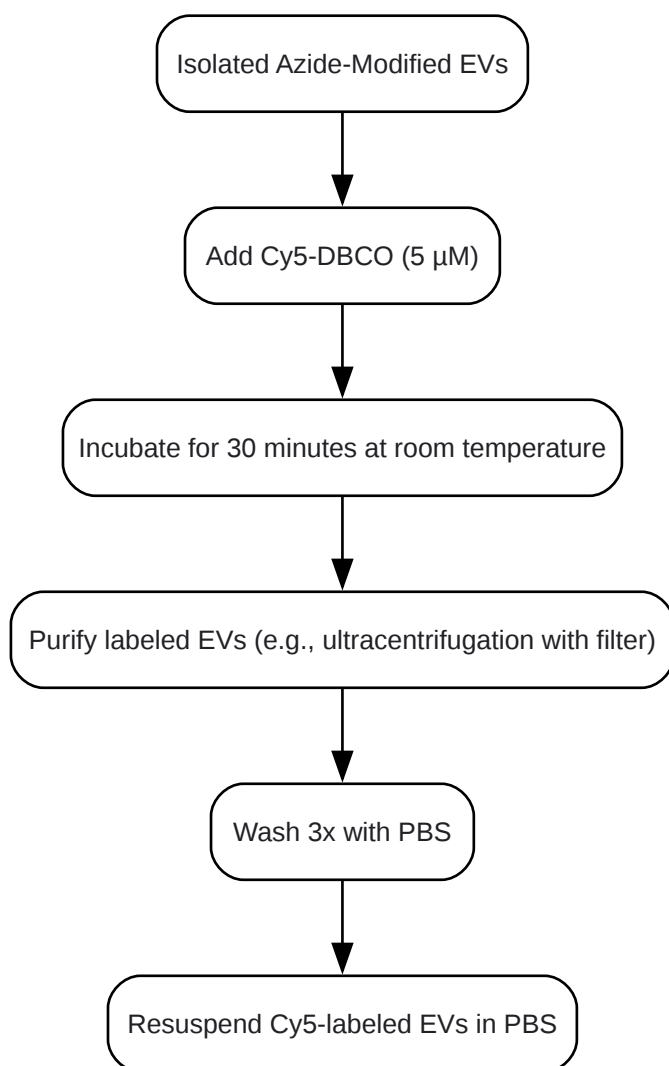
## Experimental Protocols

### Metabolic Labeling of Parent Cells with Azide Sugars

This protocol describes the metabolic incorporation of azide groups onto the surface of EVs by treating the parent cells with an azide-modified sugar.

Workflow for Metabolic Labeling and EV Isolation





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